

Introduction: The Strategic Value of Spirocyclic Scaffolds in Drug Discovery

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Compound of Interest

Compound Name: 1-Oxa-7-azaspiro[4.4]nonane
hydrochloride

CAS No.: 1419590-81-0

Cat. No.: B1433267

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In the landscape of modern drug development, the pursuit of novel chemical matter with improved pharmacological profiles is relentless. Spirocyclic scaffolds—bicyclic ring systems joined by a single, shared quaternary carbon atom—have emerged as "privileged structures" for their ability to confer valuable properties upon drug candidates. Their inherent three-dimensionality and conformational rigidity allow for precise spatial orientation of functional groups, which can lead to enhanced binding affinity, improved selectivity for biological targets, and favorable ADME (absorption, distribution, metabolism, and excretion) properties.^{[1][2][3]}

This guide provides a detailed comparative analysis of two key azaspirocycles: 1-Oxa-7-azaspiro[4.4]nonane and 2-Azaspiro[4.4]nonane. While structurally similar, the substitution of a methylene group with an oxygen atom introduces subtle yet significant changes in their physicochemical properties, reactivity, and potential as foundational scaffolds for therapeutic agents. This document is intended for researchers, medicinal chemists, and drug development professionals, offering a technical comparison supported by available data to inform scaffold selection and library design.

Part 1: Molecular Structure and Isomeric Distinction

The core difference between the two molecules lies in the placement of heteroatoms within the spirocyclic framework, which consists of two fused five-membered rings.

- 1-Oxa-7-azaspiro[4.4]nonane (CAS: 176-12-5) incorporates a tetrahydrofuran ring and a pyrrolidine ring. The oxygen atom is designated at position 1, and the nitrogen atom at position 7.[\[4\]](#)[\[5\]](#)
- 2-Azaspiro[4.4]nonane (CAS: 175-94-0) is composed of a cyclopentane ring and a pyrrolidine ring, with the nitrogen atom located at position 2.[\[6\]](#)[\[7\]](#)[\[8\]](#)

This fundamental architectural difference, illustrated below, impacts steric and electronic properties, influencing everything from synthetic accessibility to biological interactions.

Caption: Comparative 2D structures of the spirocyclic scaffolds.

Part 2: Comparative Physicochemical Properties

The introduction of an oxygen atom in 1-Oxa-7-azaspiro[4.4]nonane significantly alters its physicochemical profile compared to the carbocyclic analogue, 2-Azaspiro[4.4]nonane. These properties are critical predictors of a molecule's behavior in biological systems.

Property	1-Oxa-7-azaspiro[4.4]nonane	2-Azaspiro[4.4]nonane	Significance in Drug Development
CAS Number	176-12-5[4][5]	175-94-0[6][8]	Unique identifier for substance registration.
Molecular Formula	C ₇ H ₁₃ NO[4][5]	C ₈ H ₁₅ N[6][8]	Defines elemental composition.
Molecular Weight	127.18 g/mol [4][5]	125.21 g/mol [6][8]	Influences diffusion rates and transport across membranes.
Calculated LogP	0.2[5][9]	1.6 - 1.87[7][8]	A measure of lipophilicity; impacts solubility, permeability, and plasma protein binding. The lower LogP of the oxa-derivative suggests higher hydrophilicity.
Topological Polar Surface Area (TPSA)	21.3 Å ² [5]	12.03 Å ² [7]	Predicts drug transport properties, particularly blood-brain barrier penetration. The oxygen atom increases the TPSA.
Hydrogen Bond Acceptor Count	2[9]	1	The ether oxygen provides an additional hydrogen bond acceptor site, potentially enhancing target binding and solubility.

Hydrogen Bond Donor Count	1[9]	1	The secondary amine in both scaffolds acts as a hydrogen bond donor.
Boiling Point	Not available	~182.5 °C at 760 mmHg[6][7]	Relates to intermolecular forces and volatility.
Density	Not available	~0.95 g/cm ³ [6][7]	A fundamental physical property.

Expert Insights: The most striking difference is the calculated LogP. The lower value for 1-Oxa-7-azaspiro[4.4]nonane (0.2) compared to 2-Azaspiro[4.4]nonane (~1.6) indicates significantly greater hydrophilicity. This is a direct consequence of the polar ether oxygen. In drug design, this modulation of lipophilicity is a powerful tool. A lower LogP can improve aqueous solubility and reduce off-target toxicity associated with high lipophilicity, though it may also decrease cell membrane permeability. The increased TPSA and additional hydrogen bond acceptor in the 1-Oxa-7-aza scaffold offer further opportunities for specific interactions with biological targets.

Part 3: Synthesis, Derivatization, and Application in Medicinal Chemistry

Both scaffolds serve as versatile building blocks, with the secondary amine providing a convenient point for derivatization to explore structure-activity relationships (SAR).[2]

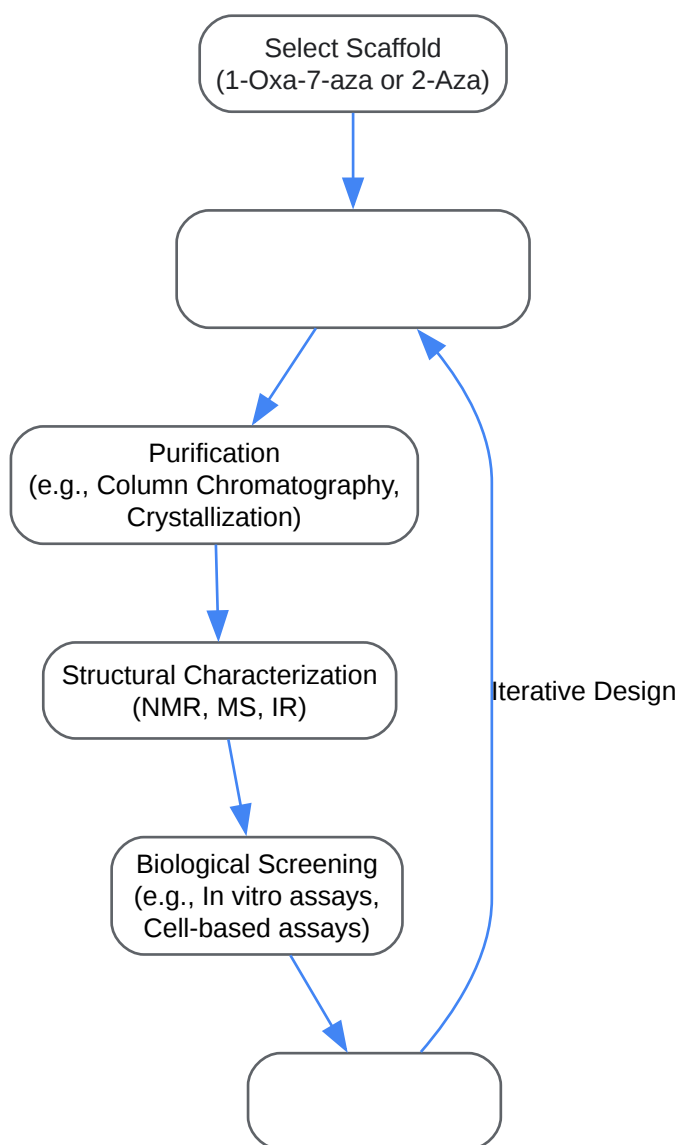
Synthetic Accessibility

- 2-Azaspiro[4.4]nonane: Multiple synthetic routes have been explored.[10] A common strategy involves the construction of the pyrrolidine ring onto a cyclopentane precursor or vice versa.[3][10][11] A scalable, multi-step synthesis often starts from cyclopentanone.[12]
- 1-Oxa-7-azaspiro[4.4]nonane: Detailed synthesis protocols are often proprietary.[4] General pathways involve constructing the characteristic spirocyclic structure through specific reaction pathways, but publicly available, detailed experimental procedures are scarce.[4]

Application in Drug Discovery

The rigid three-dimensional nature of these scaffolds is a major advantage in drug design, increasing the fraction of sp^3 -hybridized carbons (F_{sp^3}), a parameter often correlated with higher clinical success rates.^[2]

- 2-Azaspiro[4.4]nonane: This scaffold is a privileged motif in neuroscience research.^[1] Derivatives, particularly N-substituted 2-azaspiro[4.4]nonane-1,3-diones, have demonstrated promising anticonvulsant activity in preclinical models.^[1] The core structure is also explored for modulating sigma (σ) and muscarinic acetylcholine (mAChR) receptors, which are implicated in pain, neurodegeneration, and psychiatric disorders.^[1]
- 1-Oxa-7-azaspiro[4.4]nonane: This compound is recognized as a valuable building block for creating complex organic molecules and new drug candidates.^[4] Its structure allows for modifications that can impart specific biological activities.^[4] While specific therapeutic applications are less documented in the public domain than its all-carbon counterpart, related oxa-aza spirocyclic systems are of great interest in medicinal chemistry for their potential antimicrobial and antiviral properties.^[13] The broader class of oxadiazoles, for instance, exhibits a wide range of biological activities including anticancer, anti-inflammatory, and antiviral effects.^{[14][15][16]}



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Caption: General workflow for scaffold-based drug discovery.

Part 4: Experimental Protocols

Trustworthy protocols are the bedrock of reproducible science. Below are representative methodologies for the synthesis of the 2-azaspiro[4.4]nonane scaffold and a general procedure for its characterization.

Protocol 1: Plausible Synthesis of 2-Azaspiro[4.4]nonane Free Base

Causality: This multi-step synthesis is based on established organic chemistry principles for constructing spirocyclic amines from simple starting materials.^[12] The sequence builds complexity through condensation, hydrolysis, decarboxylation, and finally, reductive cyclization.

Step 1: Knoevenagel Condensation

- In a round-bottom flask fitted with a reflux condenser, dissolve cyclopentanone (1.0 eq) and cyanoacetamide (2.2 eq) in absolute ethanol.
- Add a catalytic amount of piperidine (0.1 eq).
- Heat the mixture to reflux for 4-6 hours. Monitor reaction progress via Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature to allow the product, cyclopentylidene-bis(2-cyanoacetamide), to precipitate.
- Collect the solid by vacuum filtration, wash with cold ethanol, and dry under vacuum.^[12]

Step 2: Hydrolysis and Decarboxylation

- Suspend the product from Step 1 in a 1:1 (v/v) mixture of concentrated sulfuric acid and water.
- Heat the mixture to reflux for 8-12 hours, until gas evolution ceases.
- Cool the reaction in an ice bath to precipitate the resulting 2,2-cyclopentanediacetic acid.
- Collect the solid by vacuum filtration, wash with cold water, and recrystallize from hot water.^[12]

Step 3: Reductive Cyclization Note: This step involves high-pressure hydrogenation and should be performed with appropriate safety equipment.

- Convert the diacid from Step 2 to its corresponding diamide or perform a reductive amination sequence. A plausible route involves converting the diacid to a diester, followed by reaction with ammonia and subsequent reduction.

- Alternatively, a related literature procedure involves the debenzylolation of an N-benzyl protected precursor. The N-benzyl-2-azaspiro[4.4]nonane is dissolved in methanol, and 10% palladium on carbon is added. The mixture is hydrogenated (e.g., 50 psi H₂) until the reaction is complete.[\[3\]](#)
- The catalyst is removed by filtration through Celite, and the solvent is evaporated to yield crude 2-Azaspiro[4.4]nonane.[\[3\]](#)

Protocol 2: Spectroscopic Characterization (General)

Self-Validation: Each spectroscopic technique provides a unique and complementary piece of structural information. A correct structure will be consistent across all analyses (NMR, IR, and MS), providing a self-validating system.[\[17\]](#)

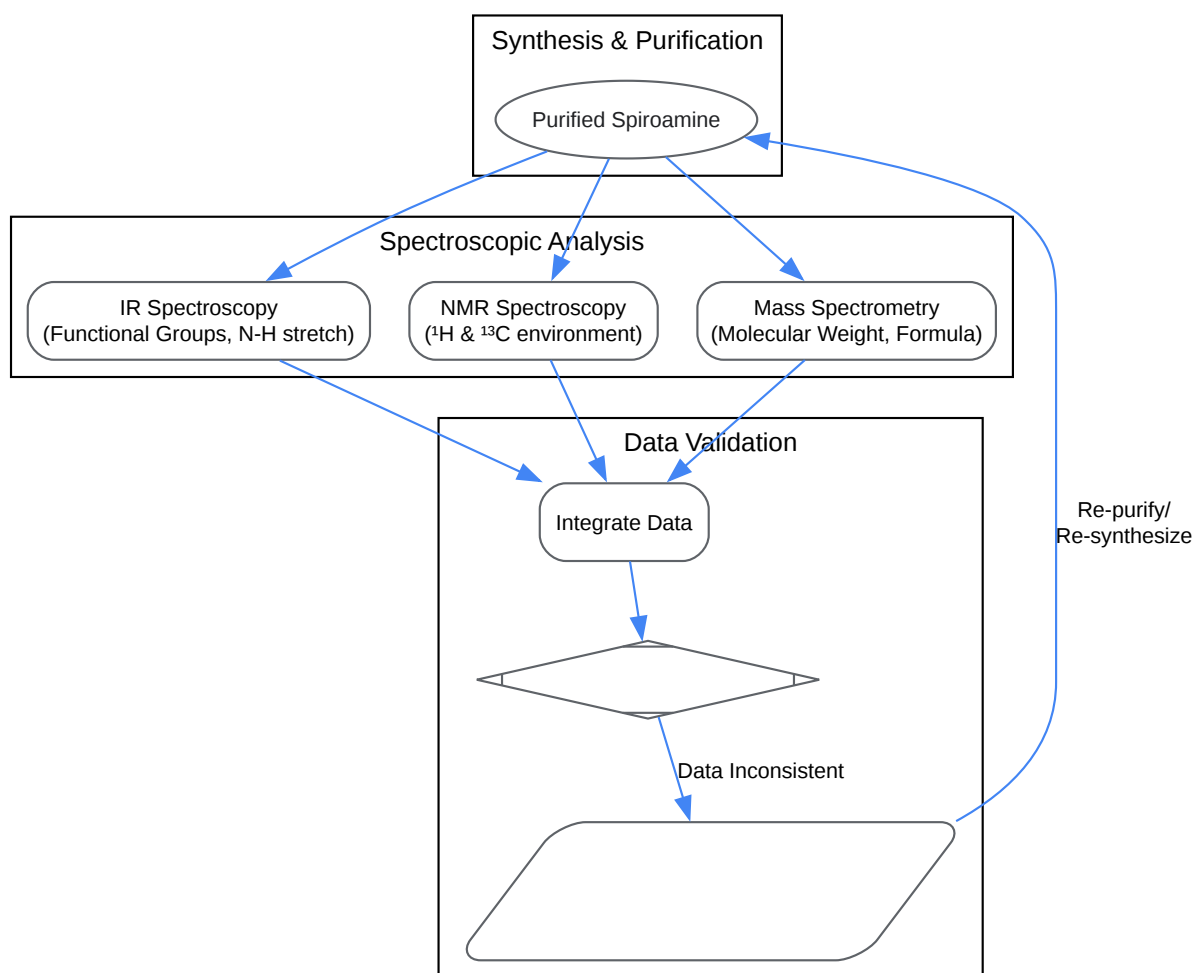
1. Infrared (IR) Spectroscopy

- Sample Preparation: Prepare a thin film of the liquid sample between two NaCl or KBr plates. For solid samples, prepare a KBr pellet by mixing a small amount of sample with dry KBr and pressing it into a translucent disk.[\[17\]](#)
- Data Acquisition: Place the sample in an FT-IR spectrometer and record the spectrum, typically from 4000 to 400 cm⁻¹.
- Expected Signals for 2-Azaspiro[4.4]nonane: A key absorption is the N-H stretch between 3300-3500 cm⁻¹. C-H stretching vibrations are expected around 2850-2960 cm⁻¹.[\[12\]](#) A vapor-phase spectrum shows C-H stretch at 2950 cm⁻¹ and C-H bend at 1450 cm⁻¹.[\[17\]](#)

2. Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Data Acquisition: Infuse the sample into the mass spectrometer (e.g., using Electrospray Ionization, ESI).
- Expected Data for 2-Azaspiro[4.4]nonane: The calculated exact mass is 125.1204 g/mol .[\[8\]](#) Expect to see a prominent protonated molecular ion [M+H]⁺ at m/z 126.1277 in the positive

ion mode.[17]



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Caption: A self-validating workflow for spectroscopic analysis.

Conclusion

Both 1-Oxa-7-azaspiro[4.4]nonane and 2-Azaspiro[4.4]nonane are valuable scaffolds for medicinal chemistry, offering a rigid, three-dimensional framework for drug design. The choice

between them is a strategic one, dictated by the specific goals of the drug discovery program.

- 2-Azaspiro[4.4]nonane is a more lipophilic and well-documented scaffold, particularly in neuroscience, with established synthetic routes. It is an excellent choice when aiming for CNS penetration or when building upon existing research in anticonvulsant or receptor modulator design.
- 1-Oxa-7-azaspiro[4.4]nonane represents a more hydrophilic alternative. The introduction of the ether oxygen atom lowers its LogP and increases its polar surface area, which can be leveraged to improve aqueous solubility and fine-tune ADME properties. The additional hydrogen bond acceptor provides a new point of interaction for molecular recognition. It is an ideal candidate for programs where reducing lipophilicity is a key objective and exploring novel intellectual property space is desired.

Ultimately, the decision rests on a careful analysis of the target product profile. By understanding the distinct properties endowed by each scaffold, researchers can make more informed decisions, accelerating the journey from a simple building block to a novel therapeutic agent.

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